

Butyl 4-[(chloroacetyl)amino]benzoate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Butyl 4-
[(chloroacetyl)amino]benzoate

Cat. No.: B1330269

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety data sheet. **Butyl 4-[(chloroacetyl)amino]benzoate** is a chemical for research and development purposes, and its toxicological properties have not been fully investigated. All handling should be performed by trained professionals in a controlled laboratory setting, adhering to all applicable safety regulations.

Introduction

Butyl 4-[(chloroacetyl)amino]benzoate is a chemical intermediate that possesses a reactive chloroacetyl group, making it a subject of interest in synthetic chemistry and potentially in drug development as a covalent binder or for further functionalization. The presence of the chloroacetyl moiety necessitates careful handling due to its potential for reactivity and toxicity. This guide provides a summary of the known properties, inferred hazards, and recommended safety protocols for handling this compound.

Physicochemical Properties

Limited experimental data is available for **Butyl 4-[(chloroacetyl)amino]benzoate**. The following table summarizes the known and predicted properties.

Property	Value	Source
CAS Number	106214-24-8	Product Listings
Molecular Formula	C ₁₃ H ₁₆ ClNO ₃	Product Listings
Molecular Weight	269.72 g/mol	Product Listings
Melting Point	80 °C	[1]
Appearance	Solid (inferred)	General Knowledge
Solubility	Not explicitly defined, likely soluble in organic solvents.	General Knowledge

Hazard Identification and Toxicology Summary

No dedicated toxicological studies for **Butyl 4-[(chloroacetyl)amino]benzoate** have been identified. The hazard profile is therefore inferred from the structural alerts, particularly the chloroacetyl group, and data from related compounds such as 2-chloroacetamide and other chlorinated aromatic compounds.

Key Potential Hazards:

- **Skin and Eye Irritation:** The chloroacetyl group is a known irritant. Direct contact with the skin and eyes is likely to cause irritation, redness, and pain.[2]
- **Skin Sensitization:** Repeated or prolonged contact may lead to allergic skin reactions (contact dermatitis).[2]
- **Toxicity if Swallowed:** Based on related compounds like 2-chloroacetamide, this substance may be toxic if ingested.[3][4]
- **Inhalation Hazard:** If the compound is in a powdered form, inhalation of dust can irritate the respiratory tract.[2]
- **Systemic Effects:** Chlorinated aromatic compounds can elicit a range of toxic effects, including potential for organ damage with long-term or high-level exposure.[5]

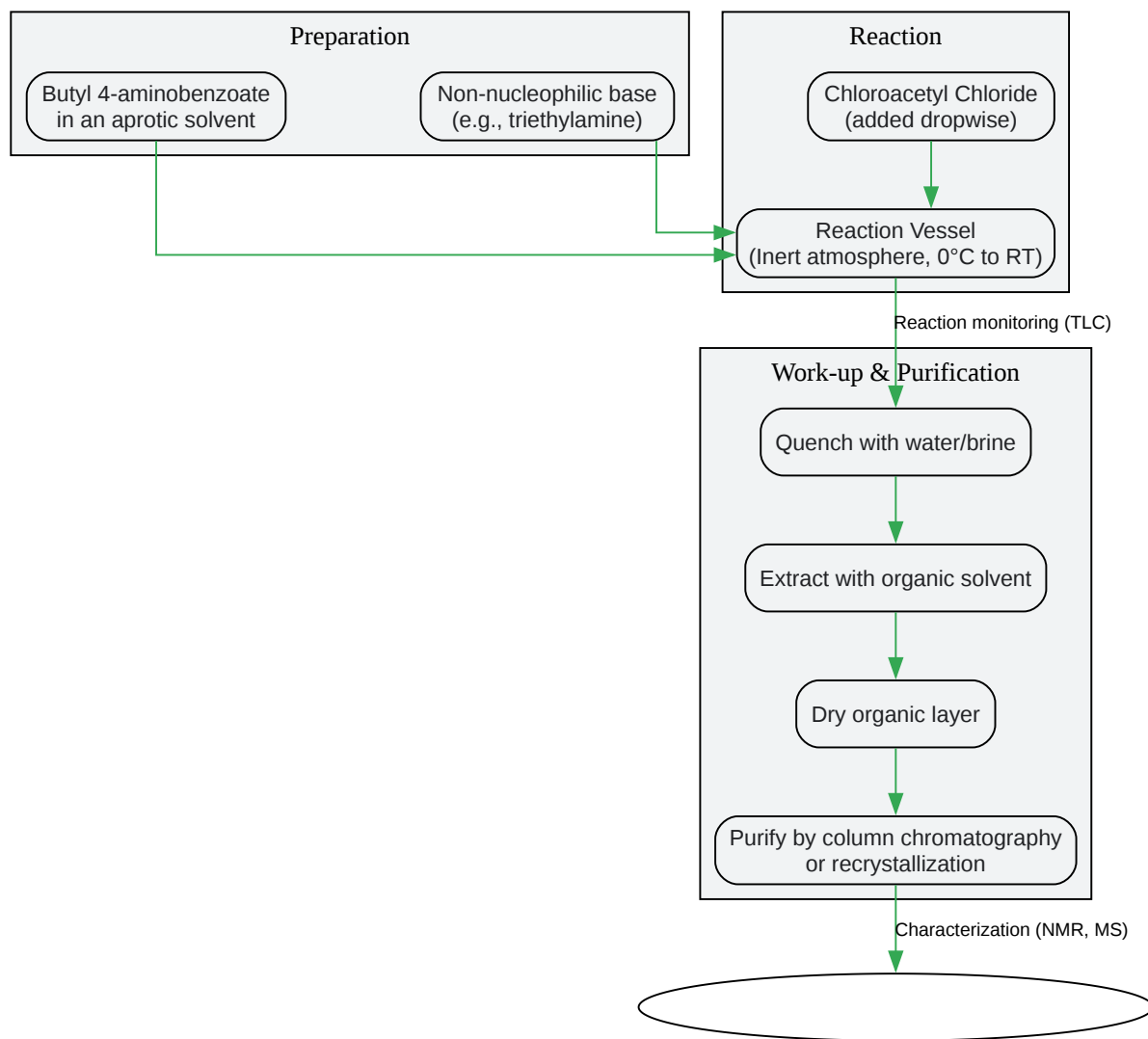
Quantitative Toxicological Data (Inferred from 2-Chloroacetamide):

Data Point	Value	Species	Route	Source
LD50 (Oral)	Toxic if swallowed.	-	Oral	[3][4]
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA (for related compounds).	-	-	General Knowledge

Note: The toxicological properties of **Butyl 4-[(chloroacetyl)amino]benzoate** have not been fully investigated. The data above is based on related compounds and should be treated as indicative of potential hazards.

Experimental Workflow: General Synthesis

A specific, detailed experimental protocol for the synthesis of **Butyl 4-[(chloroacetyl)amino]benzoate** is not readily available in the searched literature. However, a general synthetic workflow can be proposed based on standard acylation of an amine. The reaction would involve the acylation of Butyl 4-aminobenzoate with chloroacetyl chloride or chloroacetic anhydride.



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Caption: General workflow for the synthesis of **Butyl 4-[(chloroacetyl)amino]benzoate**.

Safe Handling and Personal Protective Equipment (PPE)

Given the potential hazards, a stringent safety protocol should be followed when handling **Butyl 4-[(chloroacetyl)amino]benzoate**.

Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the solid as a powder or when working with volatile solvents.
- Ensure that an eyewash station and a safety shower are readily accessible.

Personal Protective Equipment (PPE):

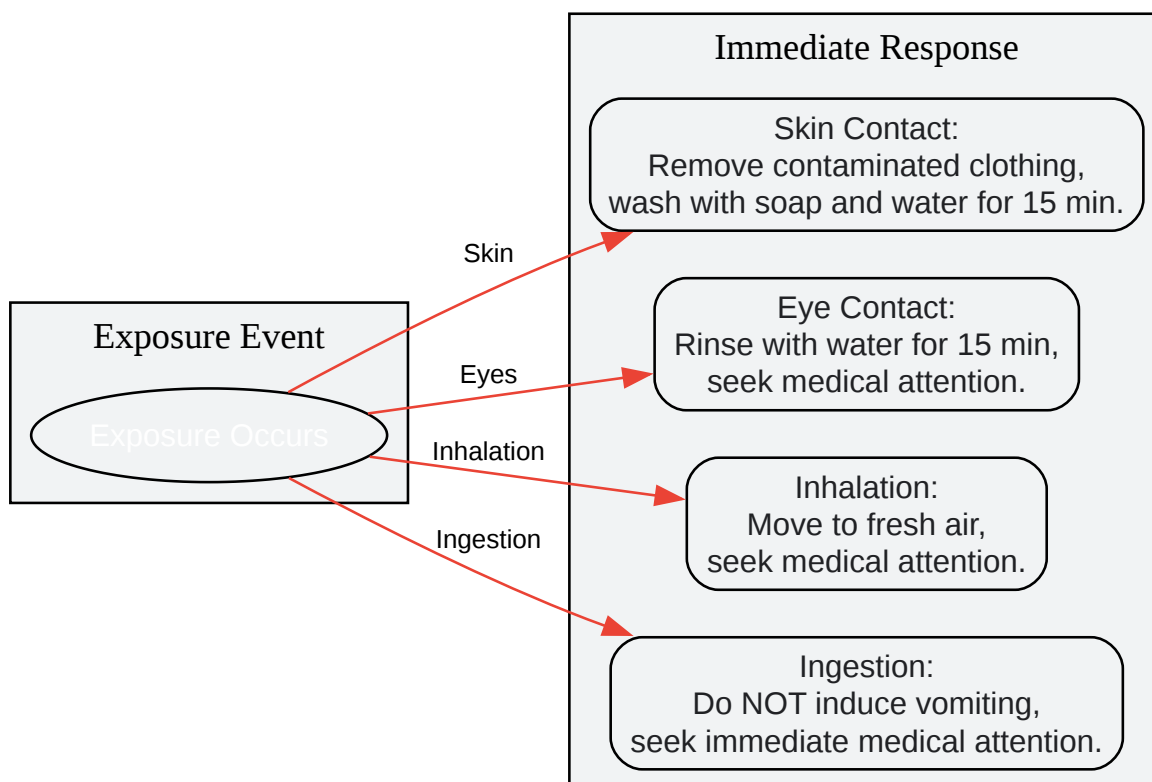
- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Skin Protection:
 - Wear a lab coat at all times.
 - Use chemically resistant gloves (e.g., nitrile). Inspect gloves for any tears or punctures before use.
 - Avoid exposing any skin.
- Respiratory Protection: If working with the solid outside of a fume hood where dust may be generated, a respirator with a particulate filter is recommended.

Hygiene Practices:

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.
- Do not eat, drink, or smoke in the laboratory.
- Contaminated work clothing should not be taken home.

Emergency Procedures

A clear understanding of emergency procedures is critical when working with potentially hazardous chemicals.



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Caption: First aid measures for exposure to **Butyl 4-[(chloroacetyl)amino]benzoate**.

Storage and Disposal

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Disposal:

- Dispose of waste in accordance with all local, state, and federal regulations.
- Do not allow the chemical to enter drains or waterways.
- Contaminated packaging should be treated as hazardous waste.

Conclusion

While specific safety and handling data for **Butyl 4-[(chloroacetyl)amino]benzoate** is limited, a conservative approach based on the known hazards of its functional groups is warranted. Researchers, scientists, and drug development professionals must exercise caution, utilize appropriate personal protective equipment, and adhere to established laboratory safety protocols when working with this compound. Further toxicological studies are necessary to fully characterize its safety profile.

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